

Technical Guide to the Safe Handling of 4-Iodopyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Iodopyridine

Cat. No.: B057791

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-iodopyridine** (CAS No: 15854-87-2). The information is compiled from safety data sheets and chemical databases to ensure a high standard of safety in a laboratory and research environment.

Chemical and Physical Properties

4-Iodopyridine is a halogenated heterocyclic compound used as a building block in the synthesis of more complex molecules, particularly in pharmaceutical research.^[1] It appears as white to off-white crystals which may turn brown upon storage, indicating its sensitivity.^[2]

Property	Value	Source
Molecular Formula	C ₅ H ₄ IN	[3]
Molecular Weight	205.00 g/mol	[3]
Melting Point	94-99 °C	[4]
Boiling Point	212-215 °C	[4]
Appearance	White to off-white solid/crystals	[2]
Solubility	Soluble in methanol	[4]
Sensitivity	Light sensitive	[4][5]


Hazard Identification and Classification

4-Iodopyridine is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.[3][6]

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed
Skin Irritation	Category 2	H315	Causes skin irritation
Eye Irritation	Category 2 / 2A	H319	Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335	May cause respiratory irritation

Signal Word: Warning[3][6]

Hazard Pictograms:

 alt text

(GHS07)

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to a strict experimental protocol is crucial when working with **4-iodopyridine**. The following sections outline a standard operating procedure for its use.

Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** All handling of **4-iodopyridine**, including weighing and transfers, must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.^[7] The laboratory should be well-ventilated.^{[7][8]}
- **Eye and Face Protection:** Wear tightly fitting chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.^{[5][6][9]}
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile or neoprene).^[7] Latex gloves are not recommended.^[7]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter conforming to NIOSH (US) or EN 149 (EU) standards.^{[6][9]}

Storage and Handling Protocol

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.^{[7][9]} A storage temperature of -20°C is recommended.^[4] The compound is light-sensitive and should be stored protected from light and under an inert atmosphere.^{[5][9]} Store locked up.^[6]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[5][9]}
- **Handling:** Avoid formation of dust.^[5] Use non-sparking tools and ensure equipment is properly grounded to prevent electrostatic discharge.^{[10][11]} Do not eat, drink, or smoke in the handling area.^[6] Wash hands thoroughly after handling.^{[6][9]}

Spill Management Protocol

- Evacuation: Evacuate non-essential personnel from the spill area.
- Ventilation: Ensure the area is well-ventilated, using the fume hood to contain vapors.
- Containment: Wearing appropriate PPE, cover the spill with an inert absorbent material such as sand or vermiculite.[8]
- Collection: Sweep or vacuum up the spilled material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[5]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of contaminated materials and waste according to institutional and local regulations.[9]

First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing.[6] If symptoms persist, seek medical attention.[5]
- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[5][9] Remove contaminated clothing and wash it before reuse.[6] If skin irritation occurs, get medical help.[6]
- If in Eyes: Rinse cautiously with water for several minutes, holding the eyelids open.[9] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[5] Seek immediate medical attention.[5]
- If Swallowed: Rinse mouth with water.[6] Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[9]

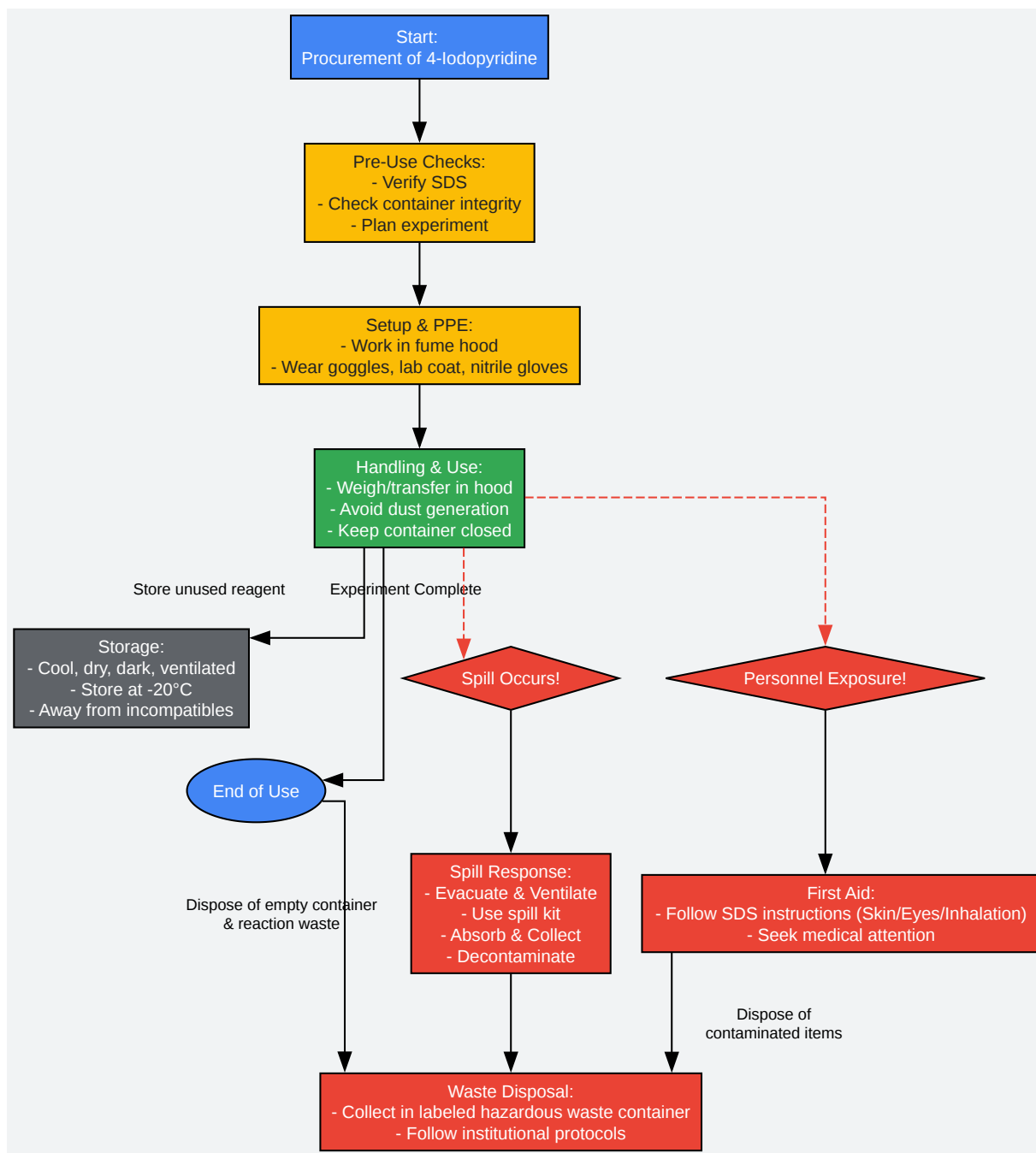
Fire and Reactivity

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[5][6]

- **Reactivity:** The material is stable under recommended storage conditions.^[5] It is sensitive to light.^[5]
- **Hazardous Decomposition Products:** Combustion may produce hazardous products including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[5]^[9]

Logical Workflow for Handling 4-Iodopyridine

The following diagram illustrates the decision-making process and necessary precautions for safely handling **4-iodopyridine** from procurement to disposal.



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Caption: Logical workflow for the safe handling of **4-iodopyridine**.

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- To cite this document: BenchChem. [Technical Guide to the Safe Handling of 4-Iodopyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057791#safety-and-handling-precautions-for-4-iodopyridine]

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